

Application of 1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde in Material Science

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Compound of Interest

Compound Name: 1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde

Cat. No.: B1351505

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde is a versatile heterocyclic compound with a pyrazole core structure. This structural motif is a cornerstone in the development of a wide array of functional molecules, finding applications in pharmaceuticals and agrochemicals.[1] In the realm of material science, this compound and its derivatives are emerging as valuable additives for enhancing the performance of polymeric materials. The incorporation of the pyrazole moiety into polymer chains has been shown to improve thermal stability and mechanical properties, making it a compound of interest for creating more durable and resilient materials.[2][3] The aldehyde functional group provides a reactive site for further chemical modifications, allowing for its integration into various polymer backbones or as a precursor for synthesizing more complex polymer additives.

This document provides an overview of the potential applications of **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** in material science, along with protocols for its synthesis and incorporation into polymer matrices. While specific quantitative data for polymers containing this exact molecule is limited in publicly available literature, the information presented is based on studies of analogous pyrazole-containing polymers and general principles of polymer chemistry.

Physicochemical Properties

A summary of the known physical and chemical properties of **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** is provided below.

Property	Value	Reference
CAS Number	75815-74-6	Chem-Impex
Molecular Formula	C ₁₁ H ₁₀ N ₂ O	Chem-Impex
Molecular Weight	186.21 g/mol	Chem-Impex
Appearance	White to off-white crystalline powder	Sigma-Aldrich
Melting Point	64-70 °C	Chem-Impex
Purity	≥97%	Sigma-Aldrich

Applications in Material Science

The primary application of **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** in material science is as an additive or comonomer in the formulation of polymers to enhance their thermal and mechanical properties.[2] The rigid, aromatic structure of the pyrazole ring can contribute to the stiffness and strength of the polymer chain, while the nitrogen atoms can participate in intermolecular interactions that improve thermal stability.

Enhancement of Thermal Stability

The introduction of pyrazole moieties into a polymer backbone can increase its thermal stability. This is attributed to the high thermal resistance of the pyrazole ring itself and its ability to act as a radical scavenger, which can inhibit thermal degradation pathways. Studies on pyrazole-containing polymers have shown that they exhibit higher decomposition temperatures compared to their non-pyrazole-containing counterparts. For instance, a study on a new pyrazole-derived methacrylate polymer demonstrated initial decomposition temperatures ranging from 216.3 °C to 243.5 °C, depending on the heating rate.[4][5] Another study on pyrazole-containing polymeric analogues found that copolymer and homopolymer structures

had higher thermal stability than their oligomeric counterparts, with decomposition temperatures of 236 °C and 247 °C, respectively.[3]

Improvement of Mechanical Properties

The rigid structure of the pyrazole ring can enhance the mechanical strength of polymers by restricting the mobility of polymer chains and increasing intermolecular forces. This can lead to improvements in properties such as tensile strength, modulus, and hardness.

Experimental Protocols

Protocol 1: Synthesis of 1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde via Vilsmeier-Haack Reaction

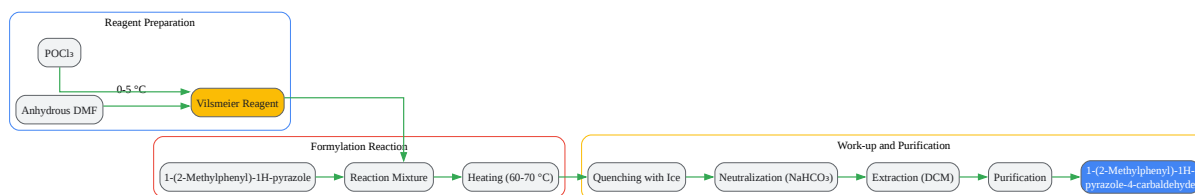
The Vilsmeier-Haack reaction is a widely used method for the formylation of electron-rich heterocyclic compounds, including pyrazoles.[2][6][7][8] This protocol is a general procedure and may require optimization for specific laboratory conditions.

Materials:

- 1-(2-Methylphenyl)-1H-pyrazole
- Anhydrous N,N-Dimethylformamide (DMF)
- Phosphorus oxychloride (POCl_3)
- Dichloromethane (DCM)
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Ice bath
- Standard glassware for organic synthesis

Procedure:

- In a three-necked round-bottom flask equipped with a dropping funnel, magnetic stirrer, and a nitrogen inlet, place anhydrous DMF (3 equivalents) and cool the flask in an ice bath to 0-5 °C.
- Slowly add phosphorus oxychloride (1.2 equivalents) dropwise to the DMF with constant stirring, maintaining the temperature below 10 °C. The formation of the Vilsmeier reagent, a pale yellow to orange solid, should be observed.
- After the addition is complete, allow the mixture to stir for an additional 30 minutes at 0-5 °C.
- Dissolve 1-(2-Methylphenyl)-1H-pyrazole (1 equivalent) in a minimal amount of anhydrous DMF or DCM and add it dropwise to the Vilsmeier reagent.
- After the addition, remove the ice bath and allow the reaction mixture to warm to room temperature. Then, heat the mixture to 60-70 °C and maintain it at this temperature for 2-4 hours, monitoring the reaction progress by Thin Layer Chromatography (TLC).
- Once the reaction is complete, cool the mixture to room temperature and pour it slowly onto crushed ice with vigorous stirring.
- Neutralize the acidic solution by the slow addition of a saturated sodium bicarbonate solution until the pH is approximately 7-8.
- Extract the aqueous mixture with dichloromethane (3 x 50 mL).
- Combine the organic layers and wash with brine (2 x 30 mL).
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure to obtain the crude product.
- Purify the crude **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** by column chromatography on silica gel using a suitable eluent system (e.g., hexane/ethyl acetate) or by recrystallization.



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Synthesis workflow for **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde**.

Protocol 2: Incorporation of 1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde into a Polymer Matrix

This protocol provides a general guideline for incorporating the compound into a polymer matrix using melt blending, a common industrial technique.

Materials:

- Base polymer (e.g., Polycarbonate, Polyethylene terephthalate)
- **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** (0.1 - 5 wt%)
- Twin-screw extruder
- Injection molding machine or compression molder

Procedure:

- Thoroughly dry the base polymer pellets to remove any residual moisture, following the manufacturer's recommendations.
- Create a masterbatch by dry blending the **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** powder with a portion of the polymer pellets. This ensures a more uniform distribution of the additive in the final product.
- Feed the masterbatch and the remaining base polymer into the main hopper of a twin-screw extruder at the desired weight ratio.
- Set the temperature profile of the extruder barrels according to the processing window of the base polymer. The screw speed should be optimized to ensure good mixing without causing excessive shear degradation.
- Extrude the molten polymer blend through a die to form strands, which are then cooled in a water bath and pelletized.
- Dry the resulting pellets thoroughly.
- Use an injection molding machine or a compression molder to prepare test specimens (e.g., tensile bars, impact test specimens) from the pelletized blend for subsequent characterization of thermal and mechanical properties.

Characterization of Modified Polymers

To evaluate the effect of **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** on the polymer's properties, the following characterization techniques are recommended:

- Thermal Properties:
 - Thermogravimetric Analysis (TGA): To determine the onset of thermal degradation and the char yield.
 - Differential Scanning Calorimetry (DSC): To measure the glass transition temperature (T_g) and melting temperature (T_m).
- Mechanical Properties:

- Tensile Testing: To determine tensile strength, Young's modulus, and elongation at break.
- Impact Testing (Izod or Charpy): To assess the material's toughness.
- Dynamic Mechanical Analysis (DMA): To study the viscoelastic properties of the material as a function of temperature.

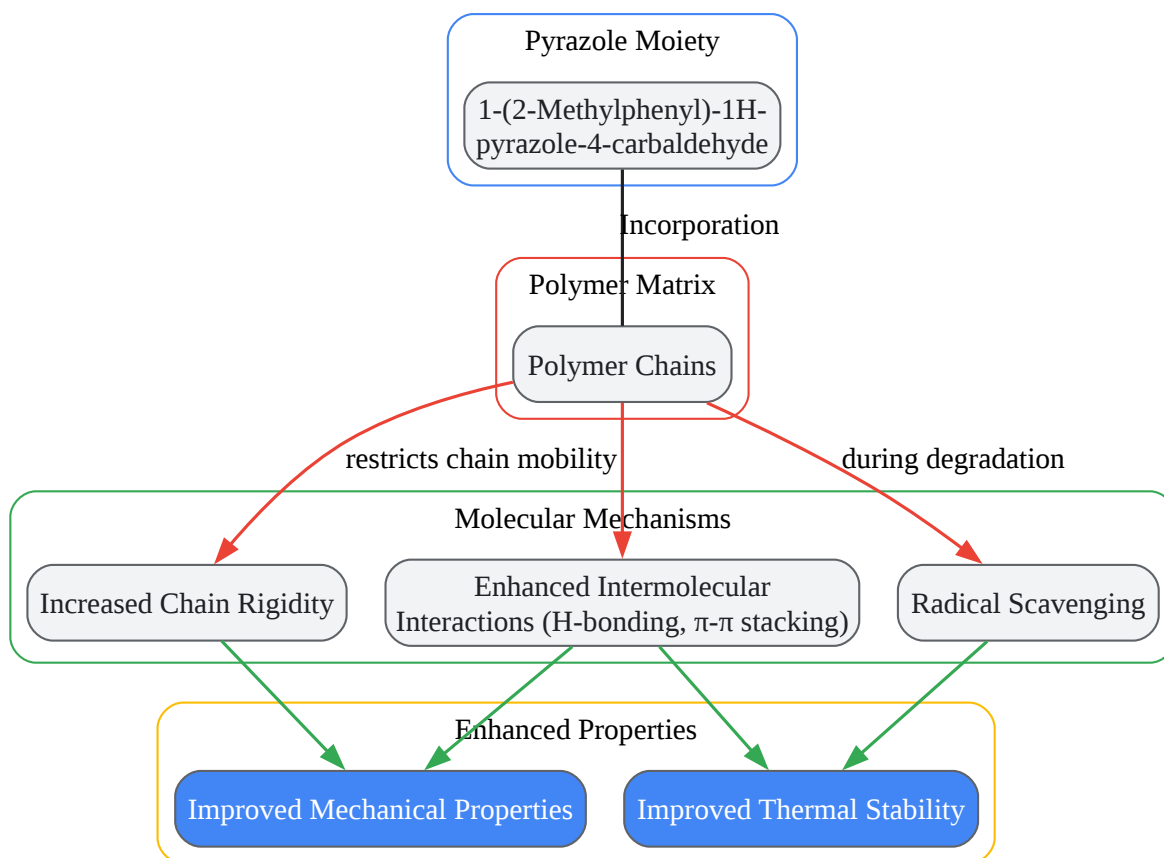
Quantitative Data from Related Pyrazole-Containing Polymers

While specific data for polymers modified with **1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde** is not readily available, the following table summarizes thermal properties of other pyrazole-containing polymers to illustrate the potential improvements.

Polymer System	Decomposition Temperature (°C)	Glass Transition Temperature (Tg, °C)	Reference
Poly(1,3-diphenyl-1H-pyrazol-5-yl methacrylate)	216.3 - 243.5	Not Reported	[4] [5]
Pyrazole-containing copolymer	236	Not Reported	[3]
Pyrazole-containing homopolymer	247	Not Reported	[3]

Proposed Mechanism of Property Enhancement

The incorporation of the pyrazole moiety is believed to enhance polymer properties through several mechanisms at the molecular level.



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Proposed mechanisms for property enhancement by pyrazole moieties.

Conclusion

1-(2-Methylphenyl)-1H-pyrazole-4-carbaldehyde holds promise as a functional additive for improving the performance of a variety of polymers. Its synthesis is achievable through established organic chemistry reactions, and its incorporation into polymers can be accomplished using standard industrial techniques. While further research is needed to quantify its specific effects in different polymer systems, the existing literature on related pyrazole-containing materials suggests that it can be a valuable tool for developing polymers with enhanced thermal stability and mechanical strength. Researchers are encouraged to use

the provided protocols as a starting point for their investigations into the material science applications of this compound.

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